

Chemical structure of 3-(4-Chlorophenyl)glutaric Acid-d4

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)glutaric Acid-d4

CAS No.: 1189874-68-7

Cat. No.: B563575

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An In-depth Technical Guide on the Chemical Structure and Application of 3-(4-Chlorophenyl)glutaric Acid-d4

Executive Summary: This guide provides a comprehensive technical overview of **3-(4-Chlorophenyl)glutaric Acid-d4**, a stable isotope-labeled derivative of a known impurity and synthetic intermediate of the drug Baclofen.^{[1][2]} The document details the compound's precise chemical structure, with a focus on the position and significance of the deuterium labeling. It explores the rationale behind its design, methods for its analytical characterization, and its principal application as an internal standard in quantitative bioanalysis by mass spectrometry. This guide is intended for researchers, analytical scientists, and drug development professionals who require a robust understanding of this compound for developing and validating bioanalytical methods.

Introduction to 3-(4-Chlorophenyl)glutaric Acid-d4

3-(4-Chlorophenyl)glutaric acid is recognized primarily as a key intermediate in the synthesis of Baclofen, a gamma-aminobutyric acid (GABA) agonist used as a muscle relaxant.^{[1][3]} Its deuterated isotopologue, **3-(4-Chlorophenyl)glutaric Acid-d4**, has been developed

specifically for use in analytical chemistry. The incorporation of stable isotopes, such as deuterium (^2H), into a molecule creates a compound that is chemically almost identical to its unlabeled counterpart but possesses a distinct, higher molecular weight.

This mass difference is the cornerstone of its utility as an internal standard (IS) in quantitative mass spectrometry (MS). In complex biological matrices like plasma or urine, analytical signals can be highly variable due to sample loss during extraction or matrix-induced ion suppression. [4] By adding a known quantity of the stable isotope-labeled (SIL) internal standard to every sample, these variations can be normalized. The SIL-IS co-elutes with the target analyte and experiences similar analytical variations, allowing the ratio of their signals to be used for precise and accurate quantification. [4][5]

Chemical Identity and Physicochemical Properties

The fundamental characteristics of **3-(4-Chlorophenyl)glutaric Acid-d4** are defined by its molecular structure, which includes four deuterium atoms on the phenyl ring. This specific placement is a deliberate choice to ensure isotopic stability. A comparison with its non-labeled analogue is presented in Table 1.

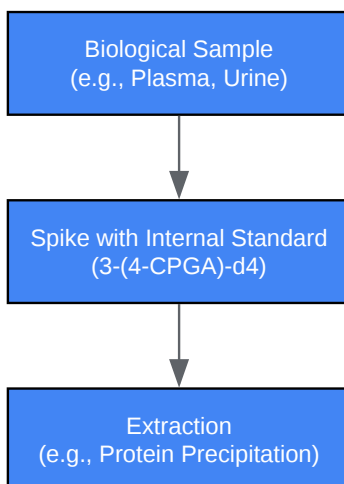
Table 1: Physicochemical Properties of 3-(4-Chlorophenyl)glutaric Acid and its d4-Isotopologue

Property	3-(4-Chlorophenyl)glutaric Acid	3-(4-Chlorophenyl)glutaric Acid-d4	Reference(s)
CAS Number	35271-74-0	1189874-68-7	[6][7]
Molecular Formula	C ₁₁ H ₁₁ ClO ₄	C ₁₁ H ₇ D ₄ ClO ₄	[7][8]
Molecular Weight	242.66 g/mol	246.68 g/mol	[7][8]
IUPAC Name	3-(4-chlorophenyl)pentanedioic acid	3-(4-chlorophenyl-2,3,5,6-d ₄)pentanedioic acid	[7][9]
Synonyms	β-(p-Chlorophenyl)glutaric Acid	3-(4-Chlorophenyl-d ₄)pentanedioic Acid	[2][7]
Appearance	White to yellow-brown solid	Light-Yellow Solid	[6][7][10]
Solubility	Soluble in DMSO, slightly in methanol	Not explicitly stated, but expected to be similar to the non-labeled form.	[6]
Storage	Ambient	2-8°C Refrigerator	[7]

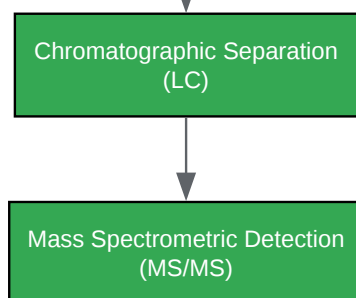
Molecular Structure

The structure of **3-(4-Chlorophenyl)glutaric Acid-d4** is characterized by a glutaric acid backbone substituted at the third carbon with a 4-chlorophenyl group. The "-d4" designation signifies that the four available hydrogen atoms on the aromatic (phenyl) ring have been substituted with deuterium.

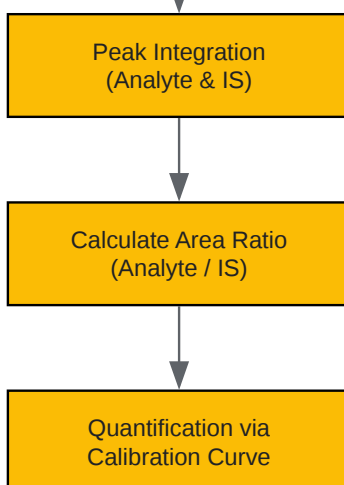
Sample Preparation

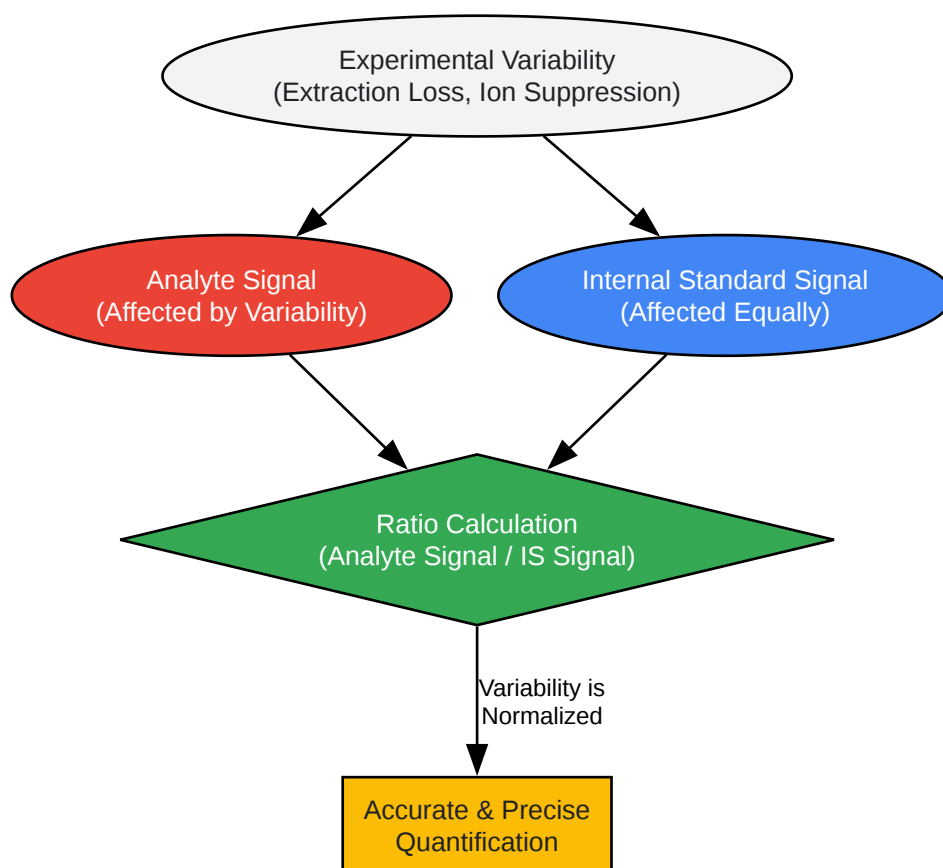


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Sources

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